

desacetylcefotaxime beta-lactamase stability

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Desacetylcefotaxime

CAS No.: 66340-28-1

Cat. No.: S525685

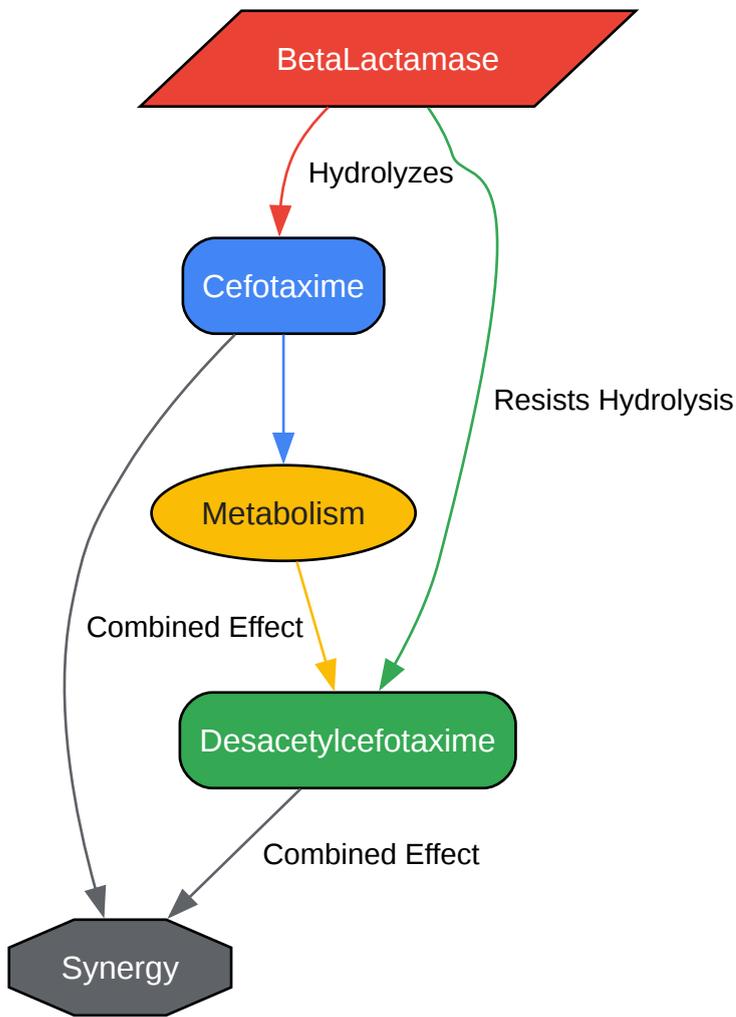
Get Quote

Core Properties and Synergistic Action

Desacetylcefotaxime is formed in vivo when cefotaxime is metabolized. While its intrinsic activity is lower, its significantly higher β -lactamase stability is a key feature that contributes to a cooperative effect with cefotaxime [1].

- **Enhanced β -Lactamase Stability:** **Desacetylcefotaxime** is hydrolyzed at a slower rate by certain β -lactamases compared to cefotaxime. One study of ten β -lactamases found that for seven of the enzymes, the rate of hydrolysis for **desacetylcefotaxime** was 2.1 times greater than for cefotaxime. However, for the remaining three enzymes, no hydrolysis was detected for either compound [2].
- **Mechanism of Cooperation:** The higher enzymatic stability of the metabolite is believed to protect the more active parent drug, cefotaxime, from degradation. This cooperative action can result in **synergistic antibacterial effects** in vitro [1].

The relationship between cefotaxime and **desacetylcefotaxime** is summarized in the diagram below:



[Click to download full resolution via product page](#)

Synergistic relationship between cefotaxime and its metabolite.

Comparative Quantitative Data

The following tables summarize the key comparative data for cefotaxime and **desacetylcefotaxime**.

Table 1: Comparative Antibacterial Activity (MIC in µg/ml)

This data is adapted from in vitro studies showing mean MIC values. Lower MIC values indicate higher potency [3].

Bacterial Species	Cefotaxime	Desacetylcefotaxime
<i>Escherichia coli</i>	≤ 0.06	≤ 1
<i>Klebsiella pneumoniae</i>	≤ 0.06	≤ 1
<i>Haemophilus influenzae</i>	≤ 0.06	≤ 1
<i>Streptococcus pneumoniae</i>	≤ 0.06	≤ 1
<i>Pseudomonas aeruginosa</i>	> 16	> 16
<i>Morganella morganii</i>	1	> 16

Table 2: β -Lactamase Interaction Kinetics

This data is derived from enzymatic studies using partially purified β -lactamases, primarily cephalosporinases from Gram-negative bacteria. V_m is the maximum rate of hydrolysis; K_i/K_m relates to the enzyme's affinity for the compound (higher value indicates lower affinity) [2].

Parameter	Cefotaxime	Desacetylcefotaxime
Relative Rate of Hydrolysis (V_m)	1x (Reference)	2.1x higher (Geometric mean for 7/10 enzymes)
Relative Affinity (K_i/K_m)	1x (Reference)	39x lower (Geometric mean for 8/10 enzymes)
β -Lactamase Stability	Lower	Higher

Experimental Protocol for Synergy Testing

To investigate the synergistic effects of cefotaxime and **desacetylcefotaxime**, you can adapt the following methodology based on common antimicrobial susceptibility testing principles.

- 1. Bacterial Strains and Inoculum Preparation** Select relevant clinical isolates, including β -lactamase-producing strains. Prepare a standardized inoculum suspension equivalent to a 0.5

McFarland standard, then dilute it to achieve a final concentration of approximately 5×10^5 CFU/ml in the test system [3].

- **2. Checkerboard Broth Microdilution** Prepare a two-dimensional checkerboard of serial dilutions in a broth medium (e.g., Mueller-Hinton Broth).
 - Vary the concentration of cefotaxime along one axis.
 - Vary the concentration of **desacetylcefotaxime** along the other axis.
 - Include growth control and quality control strains. Inoculate the plates and incubate at $35 \pm 2^\circ\text{C}$ for 16-20 hours.
- **3. Data Analysis and FIC Index Calculation** After incubation, determine the Minimum Inhibitory Concentration (MIC) for each drug alone and in combination. The Fractional Inhibitory Concentration (FIC) Index is calculated to quantify synergy [1]: $\text{FIC Index} = (\text{MIC of drug A in combination} / \text{MIC of drug A alone}) + (\text{MIC of drug B in combination} / \text{MIC of drug B alone})$ Interpret the results as follows:
 - **Synergy:** $\text{FIC Index} \leq 0.5$
 - **Additive:** $0.5 < \text{FIC Index} \leq 1$
 - **Indifferent:** $1 < \text{FIC Index} \leq 4$
 - **Antagonism:** $\text{FIC Index} > 4$

Key Takeaways for Research and Development

- **Mechanistic Insight:** The synergy arises from **desacetylcefotaxime's lower affinity for β -lactamases**, which allows it to act as a **stable decoy**, partially protecting the more potent cefotaxime from enzymatic degradation [2].
- **Spectrum of Activity:** The combination maintains good activity against many Enterobacteriaceae and streptococci but remains ineffective against non-fermenters like *P. aeruginosa* and intrinsic resistors like *M. morganii* [3].
- **Research Utility:** The checkerboard synergy assay is a robust method to validate this cooperative effect in novel bacterial strains or against engineered β -lactamase variants.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. The cooperation of cefotaxime and desacetyl ... [pubmed.ncbi.nlm.nih.gov]
2. The action of beta-lactamases on desacetyl-cefotaxime ... [pubmed.ncbi.nlm.nih.gov]
3. The in vitro antimicrobial activity of desacetylcefotaxime ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [desacetylcefotaxime beta-lactamase stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525685#desacetylcefotaxime-beta-lactamase-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com